

Personal protective equipment for handling Diethyl (thiophen-2-ylmethyl)phosphonate

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Compound of Interest

Compound Name: Diethyl (thiophen-2-ylmethyl)phosphonate

Cat. No.: B1334679

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Essential Safety and Handling Guide for Diethyl (thiophen-2-ylmethyl)phosphonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **Diethyl (thiophen-2-ylmethyl)phosphonate** (CAS No: 2026-42-8). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Chemical and Physical Properties

A summary of the key quantitative data for **Diethyl (thiophen-2-ylmethyl)phosphonate** is presented below.

Property	Value
Molecular Formula	C ₉ H ₁₅ O ₃ PS[1]
Molecular Weight	234.25 g/mol [1]
Appearance	Colorless to slightly yellow clear liquid[1]
Purity	≥ 98% (GC)[1]
Density	1.18 g/cm ³ [1]
Boiling Point	325 °C[1]
Refractive Index	n _{20D} 1.52[1]
Storage Temperature	2 - 8 °C[1]

Hazard Identification and Precautionary Statements

This chemical is considered hazardous. The following are the primary hazard and precautionary statements:

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.[2]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Operational Plan: Safe Handling Procedures

Strict adherence to the following step-by-step procedures is mandatory when handling **Diethyl (thiophen-2-ylmethyl)phosphonate**.

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area.[\[3\]](#) A certified chemical fume hood is required for all operations that may generate vapors, mists, or aerosols.
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times to prevent skin and eye contact.[\[3\]](#) Inappropriate PPE use is a major factor in exposure to organophosphates.[\[6\]](#)

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory.[\[7\]](#) Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile or neoprene).[\[8\]](#) Inspect gloves for any signs of degradation or puncture before each use.
 - Lab Coat: A flame-resistant lab coat or chemical-resistant apron must be worn.[\[3\]](#)[\[8\]](#)
 - Clothing: Wear long pants and closed-toe shoes.[\[9\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a respirator with an appropriate organic vapor cartridge should be used.[\[3\]](#)[\[10\]](#)

Handling and Storage

- General Handling: Avoid all personal contact, including inhalation.[\[11\]](#) Do not eat, drink, or smoke in the laboratory.[\[12\]](#) Wash hands thoroughly after handling, even if gloves were worn.[\[9\]](#)

- Storage: Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[3] Keep the container tightly closed and store in its original, clearly labeled container.[3] Store away from incompatible materials such as strong oxidizing agents.[5] The recommended storage temperature is between 2 - 8 °C.[1]

Disposal Plan: Waste Management and Spill Response

Proper disposal is crucial to prevent environmental contamination and health risks.[3]

Waste Disposal

- Regulations: All chemical waste must be handled in accordance with local, state, and federal regulations.[11]
- Procedure:
 - Collect all waste containing **Diethyl (thiophen-2-ylmethyl)phosphonate** in a designated, properly labeled, and sealed hazardous waste container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Arrange for disposal through a licensed hazardous waste contractor.[8] Do not pour down the drain or dispose of in regular trash.[3]

Spill Response

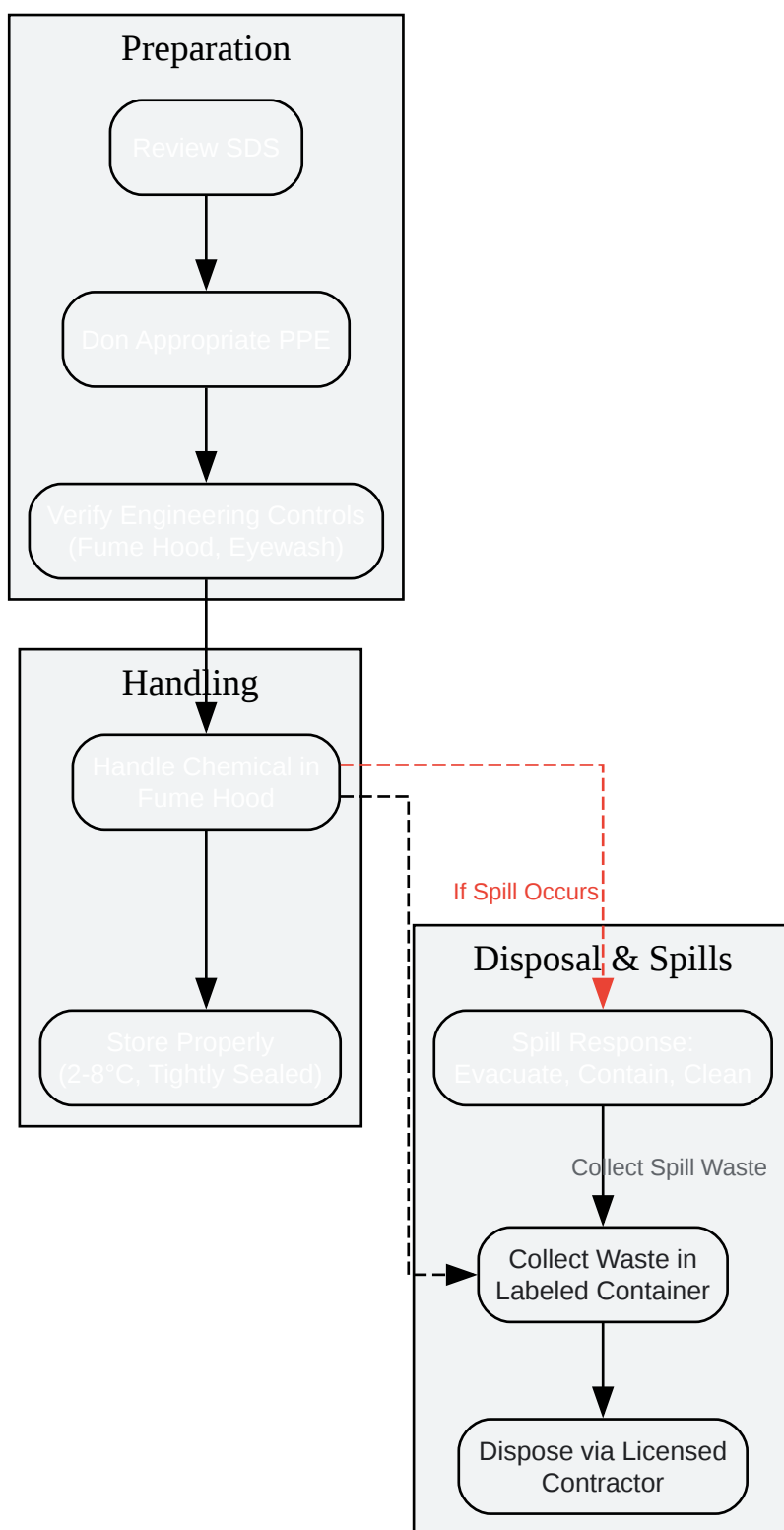
In the event of a spill, follow these procedures immediately:

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary.[12]
- Ventilate: Ensure the area is well-ventilated.
- Containment: For minor spills, contain the spill using an inert absorbent material such as sand, vermiculite, or clay.[3][4]
- Cleanup:

- Wearing appropriate PPE, carefully collect the absorbed material using non-sparking tools.
- Place the contaminated material into a sealed, labeled container for hazardous waste disposal.^[8]
- Decontamination: Thoroughly clean the affected area.^[3]
- Major Spills: For large spills, evacuate the area and contact your institution's EHS office or emergency response team immediately.^{[8][11]}

Workflow for Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **Diethyl (thiophen-2-ylmethyl)phosphonate**.



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Caption: Workflow for safe handling and disposal.

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